

# Technical Support Center: Pentlandite Concentrate Purification

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## Compound of Interest

Compound Name: **PENTLANDITE**

Cat. No.: **B1173512**

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers in minimizing gangue entrainment during **pentlandite** flotation experiments.

## Troubleshooting Guide

Problem: High Gangue Content in Final **Pentlandite** Concentrate

This guide addresses the common issue of excessive gangue minerals, such as serpentine, talc, pyrrhotite, and quartz, reporting to the **pentlandite** concentrate. The following sections break down potential causes and provide step-by-step solutions.

### Issue 1: Poor Liberation of Pentlandite from Gangue Minerals

Cause: Inadequate grinding can result in composite particles where **pentlandite** is still locked with gangue minerals. Conversely, over-grinding can generate excessive fines (slimes), which are prone to entrainment.[\[1\]](#)[\[2\]](#)

Solution:

- Particle Size Analysis: Conduct a particle size analysis of the flotation feed to ensure it aligns with the optimal liberation size for your specific ore. For many nickel sulfide ores, a grind size

of 70-80% passing 75 $\mu\text{m}$  is a common target, but this must be determined experimentally.[\[2\]](#) [\[3\]](#)

- Mineralogical Analysis: Use techniques like QEMSCAN or MLA to determine the liberation characteristics of the **pentlandite** and identify the degree of association with gangue minerals.
- Grind Adjustment:
  - If liberation is poor, incrementally increase grinding time or intensity.
  - If excessive fines are present, consider a multi-stage grinding approach to minimize over-grinding of already liberated particles.[\[4\]](#)

## Issue 2: Slime Coating and Aggregation

Cause: Fine gangue particles, particularly serpentine and other magnesium silicates, can form slime coatings on the surface of **pentlandite**. This blinds the **pentlandite** surface from collector adsorption and can lead to the entire aggregate being recovered, increasing gangue content.[\[5\]](#) [\[6\]](#)[\[7\]](#)

Solution:

- Desliming: Implement a desliming step before flotation to remove ultra-fine particles. This can be achieved using a hydrocyclone or by simple washing and decantation in a laboratory setting.
- Use of Dispersants/Depressants: Add a dispersant or a depressant that specifically targets the slime-forming gangue. Carboxymethyl cellulose (CMC) is widely used to disperse serpentine slimes and depress their flotation.[\[5\]](#)[\[8\]](#) Soda ash can also aid in dispersing serpentine.[\[9\]](#)

## Issue 3: Inefficient Gangue Depression

Cause: Naturally floatable gangue (e.g., talc) or inadvertent activation of gangue minerals can lead to their recovery alongside **pentlandite**. The type and dosage of depressants may be suboptimal for the specific gangue suite.

Solution:

- Reagent Selection: Select depressants based on the dominant gangue minerals.
  - For Talc/Pyroxene: Use polysaccharide depressants like starch, dextrin, or guar gum.
  - For Pyrrhotite: A combination of a reducing agent like sulfur dioxide (or sodium metabisulfite) and a chelating agent like Diethylenetriamine (DETA) can be effective.[5][10] Polymeric depressants are also an alternative.[10]
  - For Silicates (e.g., Quartz, Feldspar): Sodium silicate is a common depressant.
- Dosage and pH Optimization: Systematically vary the depressant dosage and pulp pH to find the optimal conditions for selective **pentlandite** flotation. The effectiveness of many depressants is highly pH-dependent.[3]

## Issue 4: Hydrodynamic and Froth-Related Issues

Cause: Gangue minerals can be mechanically carried into the concentrate with the flow of water, a process known as entrainment. This is exacerbated by a very stable and viscous froth, high water recovery, and fine particle sizes.[11][12]

Solution:

- Frother Dosage Control: Excessive frother can create an overly stable froth that doesn't allow for efficient drainage of entrained gangue.[11] Reduce the frother dosage to a level that maintains a sufficiently stable froth for **pentlandite** recovery without inhibiting drainage.
- Airflow Rate Adjustment: A high aeration rate can increase the amount of water carried into the froth, thereby increasing gangue entrainment. Optimize the airflow to be just enough for adequate bubble surface area flux.
- Froth Washing (Column Flotation): If using a flotation column, apply wash water to the froth layer. This displaces the pulp water containing fine gangue particles and washes them back down into the collection zone, significantly improving concentrate grade.[13][14][15][16]
- Froth Depth: Increasing the froth depth (in both mechanical cells and columns) can promote drainage of entrained particles, though this may slightly reduce the recovery of slower-

floating particles.

## Frequently Asked Questions (FAQs)

Q1: What is entrainment and how does it differ from true flotation?

A1: True flotation is a selective process where hydrophobic mineral particles (like **pentlandite** coated with a collector) attach to air bubbles and are carried to the froth. Entrainment is a non-selective, mechanical process where fine hydrophilic (water-loving) gangue particles are carried into the froth within the water that fills the spaces between bubbles.[\[17\]](#) This is a major cause of concentrate contamination, especially with finely ground ores.

Q2: What is the role of Carboxymethyl Cellulose (CMC) in **pentlandite** flotation?

A2: CMC is an organic polymer that acts as a depressant and dispersant, particularly for magnesium silicate gangue like serpentine and talc.[\[5\]](#)[\[8\]](#) It adsorbs onto the surfaces of these gangue minerals, rendering them more hydrophilic (water-loving) and preventing their flotation.[\[18\]](#) It also helps to prevent serpentine slimes from coating the surface of **pentlandite**, allowing for better collector adsorption on the valuable mineral.[\[8\]](#) High molecular weight CMC can also induce flocculation of fine gangue particles, which reduces their tendency to be entrained.[\[19\]](#)

Q3: How does pH affect the selectivity of **pentlandite** flotation?

A3: Pulp pH is a critical parameter that influences the surface chemistry of all minerals in the system and the effectiveness of reagents. For **pentlandite** flotation, a pH range of 9 to 10.5 is common.[\[3\]](#)[\[20\]](#)

- **Depressant Activity:** The depressing effect of reagents like lime on pyrrhotite is stronger at higher pH values. However, excessively high pH (especially with lime) can also depress **pentlandite**.[\[9\]](#)
- **Slime Coating:** The surface charges of both **pentlandite** and serpentine are pH-dependent. At certain pH values, electrostatic attraction can promote slime coating, which is detrimental to flotation.[\[6\]](#)
- **Collector Adsorption:** The interaction between xanthate collectors and sulfide minerals is optimal within a specific pH range.

Q4: Can I use column flotation to improve my concentrate grade?

A4: Yes, column flotation is often superior to conventional mechanical cells for producing high-grade concentrates, primarily because it effectively reduces gangue entrainment.[\[14\]](#) This is achieved through two main features:

- Counter-current Flow: The feed slurry flows downwards against a rising stream of air bubbles, providing a more efficient collection environment.
- Froth Washing: A gentle stream of wash water is added to the top of the deep froth column. This water displaces the gangue-containing water from the pulp, washing the entrained particles back down and allowing only the truly floated mineral particles to overflow.[\[15\]](#)[\[16\]](#) [\[21\]](#)

Q5: My ore has a high concentration of pyrrhotite. How can I selectively float **pentlandite**?

A5: Separating **pentlandite** from pyrrhotite is a common challenge as they often have similar flotation properties. The typical strategy is to depress the pyrrhotite while floating the **pentlandite**. This is usually done at a pH of around 9-9.5 using a depressant system. A combination of a reducing agent (like SO<sub>2</sub>) and a chelating agent (like DETA) is a known effective method.[\[5\]](#)[\[10\]](#) Careful control of collector dosage is also crucial, as excessive collector can lead to a loss of selectivity.[\[10\]](#)

## Data Presentation

Table 1: Effect of pH and Depressant on Nickel Recovery (Illustrative Data)

Run	pH	Depressant Dosage (g/t)	Nickel Recovery (%)	Copper Recovery (%)
1	8.15	120	50.2	25.0
2	9.15	80	70.5	85.6
3	10.15	100	81.0	88.2
4	8.15	80	38.3	60.1
5	10.15	120	65.4	91.1

Source: Adapted from data presented in a study on nickel-copper sulphide ore flotation.[3]

Table 2: Typical Reagent Suite for **Pentlandite** Flotation

Reagent Type	Example Reagent	Typical Dosage (g/t)	Purpose
pH Modifier	Lime ( $\text{Ca}(\text{OH})_2$ ) or Soda Ash ( $\text{Na}_2\text{CO}_3$ )	500 - 2000	Adjust pulp pH to 9.0-10.5 for selective flotation.[10]
Activator	Copper Sulfate ( $\text{CuSO}_4$ )	50 - 150	Activates the pentlandite surface for better collector adsorption.[22]
Collector	Potassium Amyl Xanthate (PAX) or SIBX	40 - 100	Renders pentlandite surface hydrophobic. [3][10]
Depressant (Silicates)	Carboxymethyl Cellulose (CMC)	100 - 500+	Depresses serpentine and talc; disperses slimes.[5]
Depressant (Sulfides)	DETA / SMBS	Varies	Depresses pyrrhotite. [10]
Frother	MIBC or Pine Oil	25 - 75	Creates a stable froth for concentrate collection.

## Experimental Protocols

### Protocol 1: Standard Batch Flotation Test for Pentlandite

- Ore Preparation: Grind a representative ore sample to the target particle size (e.g., 80% passing 75  $\mu\text{m}$ ).
- Pulp Preparation: Prepare a slurry in a laboratory flotation cell (e.g., a 2.5 L Denver cell) to a specific solids concentration (e.g., 25-35% w/w).[3][20]

- pH Adjustment: Add a pH modifier (e.g., lime slurry) to adjust the pulp to the target pH (e.g., 9.5) and condition for 2-4 minutes.[10][23]
- Activation & Depression:
  - Add the activator (e.g., CuSO<sub>4</sub> solution) and condition for 3-5 minutes.
  - Add the gangue depressant(s) (e.g., CMC solution) and condition for 5-10 minutes.[23]
- Collection: Add the collector (e.g., PAX solution) and condition for 3-5 minutes to allow for adsorption.[23]
- Frothing: Add the frother (e.g., MIBC) and condition for 1 minute.[23]
- Flotation: Introduce air into the cell at a controlled flow rate (e.g., 6 L/min).[20] Collect the froth concentrate at timed intervals (e.g., 0-2 min, 2-5 min, 5-10 min) by scraping the froth from the lip of the cell.
- Analysis: Filter, dry, and weigh the collected concentrate(s) and the final tailings. Assay all products for nickel and key gangue elements to determine grade and recovery.

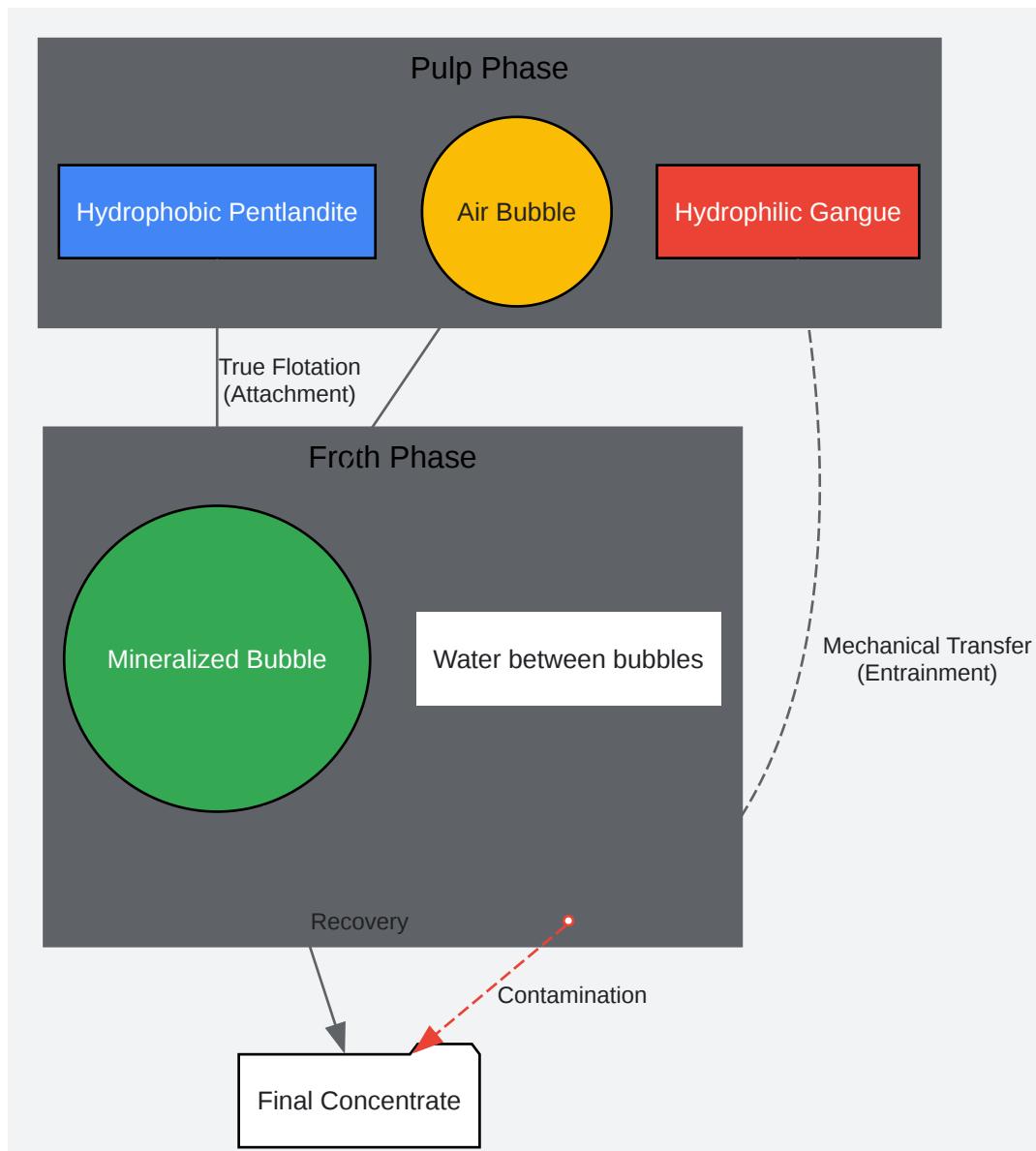
## Protocol 2: Column Flotation with Froth Washing

- Setup: Use a laboratory-scale flotation column. Ensure the feed inlet, tailings outlet, air sparger, and wash water distribution system are correctly configured.
- Pulp Preparation: Prepare the feed slurry as described in Protocol 1, including all reagent conditioning steps in a separate tank.
- Startup: Start the flow of water and air through the column to establish a stable froth bed. Set the air flow rate to achieve the desired superficial gas velocity (J<sub>g</sub>), typically 1-2 cm/s.
- Feed Introduction: Pump the conditioned slurry into the column at a steady rate.
- Wash Water Application: Introduce wash water at the top of the column. The flow rate should be adjusted to achieve a positive bias, meaning the flow rate of water in the tailings is slightly higher than in the feed. This ensures a net downward flow of water through the froth, which

is crucial for washing away entrained gangue.[\[16\]](#) A typical industrial carrying rate is 1-3 tph/m<sup>2</sup>.[\[21\]](#)

- Operation: Allow the system to reach a steady state (typically 3-5 residence times).
- Sampling: Simultaneously collect samples of the overflowing concentrate and the discharging tailings over a fixed period.
- Analysis: Process and analyze the samples as described in the batch flotation protocol to calculate grade and recovery.

## Visualizations

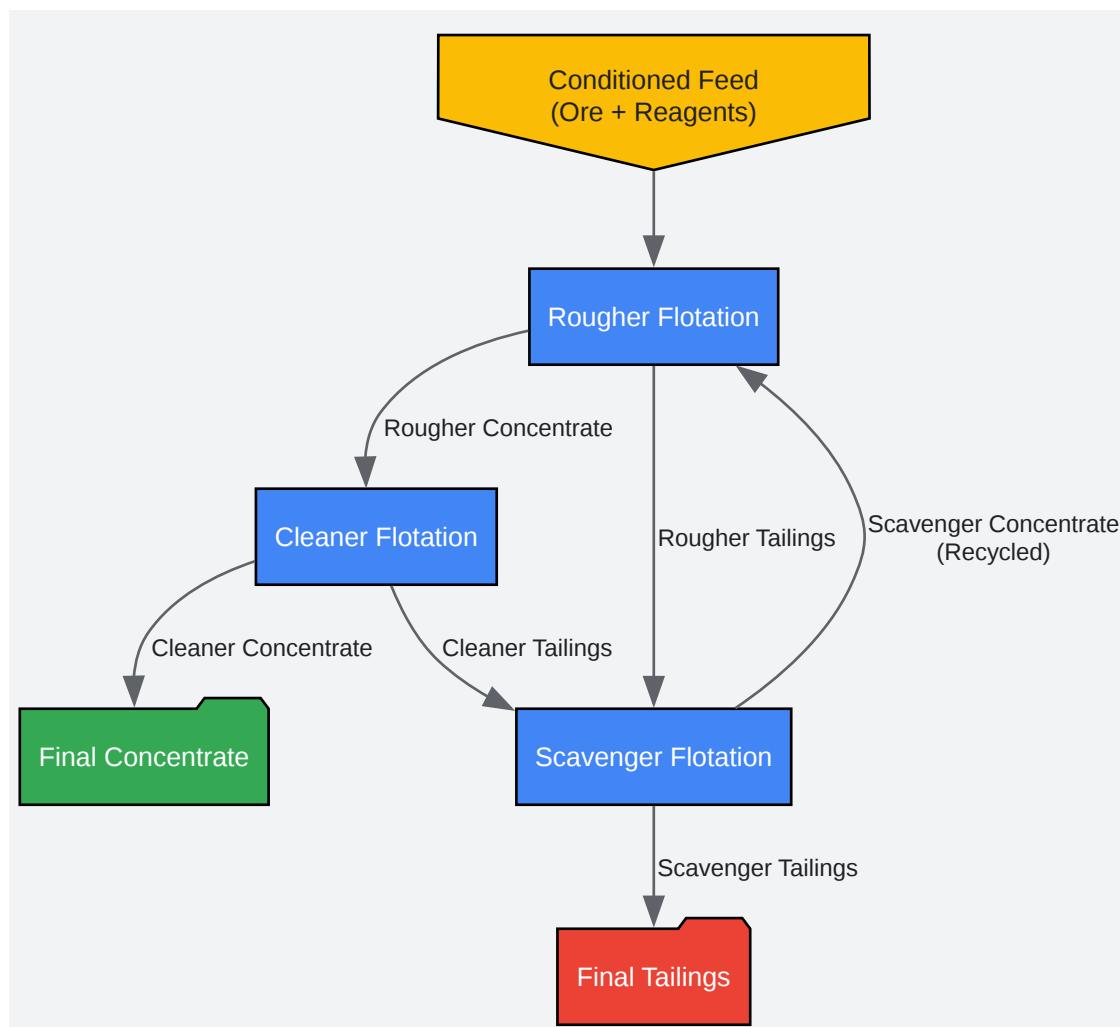


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Caption: Mechanism of gangue entrainment vs. true flotation.

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Caption: Troubleshooting workflow for high gangue content.

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Caption: A typical rougher-scavenger-cleaner flotation circuit.

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